

Technical Guide: Physicochemical Properties and Synthesis of 4-Methylbenzoyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Methylbenzoyl isothiocyanate

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This technical guide provides a focused overview of the known physical properties and a detailed experimental protocol for the synthesis of **4-Methylbenzoyl isothiocyanate** (C_9H_7NOS), a compound of interest in organic synthesis and potentially in the development of novel therapeutic agents.

Core Physical Properties

Precise experimental determination of the melting and boiling points for **4-Methylbenzoyl isothiocyanate** is not readily available in published literature. However, computational models provide estimated values that are useful for practical applications.

Property	Value	Source
Calculated Boiling Point	363.65 °C (636.80 K)	Cheméo[1]
Molecular Weight	177.22 g/mol	PubChem[2]

Note: The boiling point is a calculated value and should be considered an estimate. Experimental verification is recommended for applications sensitive to this parameter.

Experimental Protocol: Synthesis of 4-Methylbenzoyl Isothiocyanate

The following protocol describes a plausible method for the synthesis of **4-Methylbenzoyl isothiocyanate** from 4-methylbenzoic acid. This procedure is adapted from established methods for the synthesis of similar acyl isothiocyanates.

Principle:

The synthesis involves the conversion of a carboxylic acid (4-methylbenzoic acid) into an acyl isothiocyanate. A common route for this transformation is the reaction of the corresponding acyl chloride with a thiocyanate salt.

Materials and Reagents:

- 4-Methylbenzoic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN)
- Anhydrous aprotic solvent (e.g., acetonitrile, acetone, toluene)
- Inert gas (e.g., nitrogen or argon)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Heating and stirring apparatus
- Rotary evaporator
- Purification apparatus (e.g., distillation or chromatography setup)

Procedure:

- Formation of 4-Methylbenzoyl Chloride:

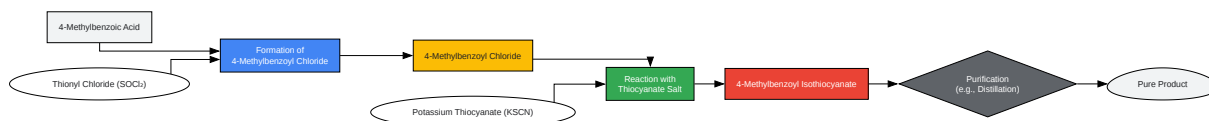
- In a round-bottom flask equipped with a reflux condenser and a gas outlet to a scrubber, place 4-methylbenzoic acid.
- Add an excess of thionyl chloride (e.g., 2-3 equivalents).
- Gently reflux the mixture until the evolution of HCl and SO₂ gases ceases. The completion of the reaction can be monitored by the dissolution of the solid 4-methylbenzoic acid.
- Remove the excess thionyl chloride by distillation under reduced pressure. The crude 4-methylbenzoyl chloride is obtained as the residue.
- **Formation of 4-Methylbenzoyl Isothiocyanate:**
 - In a separate flask, prepare a suspension of dried potassium thiocyanate (or sodium thiocyanate) in an anhydrous aprotic solvent like acetonitrile or acetone under an inert atmosphere.
 - Dissolve the crude 4-methylbenzoyl chloride from the previous step in the same anhydrous solvent.
 - Add the solution of 4-methylbenzoyl chloride dropwise to the suspension of the thiocyanate salt with vigorous stirring at room temperature or slightly elevated temperature.
 - The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Infrared (IR) spectroscopy (disappearance of the acyl chloride peak and appearance of the isothiocyanate peak around 2000-2100 cm⁻¹).
 - After the reaction is complete, the precipitated inorganic salt (KCl or NaCl) is removed by filtration.
- **Purification:**
 - The solvent from the filtrate is removed under reduced pressure using a rotary evaporator.
 - The resulting crude **4-methylbenzoyl isothiocyanate** can be purified by vacuum distillation or column chromatography on silica gel.

Safety Precautions:

- Thionyl chloride and oxalyl chloride are corrosive and react violently with water. All manipulations should be carried out in a well-ventilated fume hood.
- Isothiocyanates can be lachrymatory and irritants. Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.
- The reaction should be carried out under anhydrous conditions to prevent the hydrolysis of the acyl chloride and the product.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methylbenzoyl isothiocyanate**.



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Caption: Synthesis pathway of **4-Methylbenzoyl Isothiocyanate**.

This guide provides foundational information for researchers working with **4-Methylbenzoyl isothiocyanate**. Further experimental investigation is encouraged to establish a more comprehensive physicochemical profile of this compound.

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References

- 1. 4-Methylbenzoyl isothiocyanate (CAS 16794-68-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. 4-Methylbenzoyl isothiocyanate | C₉H₇NOS | CID 140139 - PubChem [pubchem.ncbi.nlm.nih.gov]
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